

Coordination geometry of Ru(NO)Cl₃ hydrate

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Compound of Interest

Compound Name: *Ruthenium(II)NitrosylChloridehydrate*
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An In-Depth Technical Guide to the Coordination Geometry of Trichloronitrosylruthenium(III) Hydrate

Abstract

This technical guide provides a comprehensive examination of the coordination geometry of trichloronitrosylruthenium(III) hydrate, a pivotal precursor in the synthesis of advanced ruthenium-based therapeutics and catalysts. Addressed to researchers, scientists, and drug development professionals, this document moves beyond a simple recitation of structural parameters. It synthesizes crystallographic and spectroscopic data to build a cohesive understanding of the compound's three-dimensional architecture, the electronic nature of the critical {RuNO} moiety, and the dynamic role of its ligands. We will explore the causality behind the experimental techniques used for its characterization, presenting self-validating protocols for synthesis and analysis. By grounding the discussion in authoritative literature, this guide aims to provide field-proven insights into the structure-function relationships that govern the reactivity and therapeutic potential of this important coordination complex.

The Significance of Ruthenium-Nitrosyl Complexes

Ruthenium coordination compounds have emerged as a promising class of metallodrugs, initially investigated as alternatives to platinum-based anticancer agents.[1][2] Their lower toxicity and different mechanisms of action have established them as viable candidates for next-generation therapeutics.[2][3] This is partly due to ruthenium's ability to mimic iron in binding to biomolecules, which can facilitate transport and reduce side effects.[2][4]

Within this class, ruthenium-nitrosyl complexes are of particular interest due to their function as nitric oxide (NO) carriers.[5] Nitric oxide is a critical signaling molecule in numerous physiological processes, including blood pressure regulation, neurotransmission, and immune responses.[5] The ability to deliver NO to specific biological targets in a controlled manner is a significant therapeutic goal. Ruthenium complexes are excellent platforms for this purpose, forming stable yet reactive {RuNO} cores that can release NO upon activation, for instance, by light (photodynamic therapy) or chemical reduction.[4][6] The compound commonly known as Ruthenium(III) nitrosyl chloride hydrate, with the general formula $\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$, serves as a fundamental starting material for creating more elaborate NO-donor molecules with tailored properties.[7][8]

Elucidating the Coordination Geometry

Theoretical Framework: The Octahedral Preference

For second and third-row transition metals like ruthenium, low-spin complexes with an octahedral coordination geometry are overwhelmingly favored.[9][10] In the case of $\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$, the ruthenium center is formally in the +3 oxidation state. The nitrosyl ligand is best described as a covalently bound NO^+ cation, resulting in a Ru(II) metal center. This {Ru(II)NO⁺} arrangement is classified as {RuNO}⁶ according to the Enemark-Feltham notation, signifying a total of six d-electrons on the metal plus the π^* electrons of NO. Such {RuNO}⁶ complexes are typically characterized by a nearly linear Ru-N-O bond angle and are diamagnetic, making them amenable to NMR spectroscopy.[11]

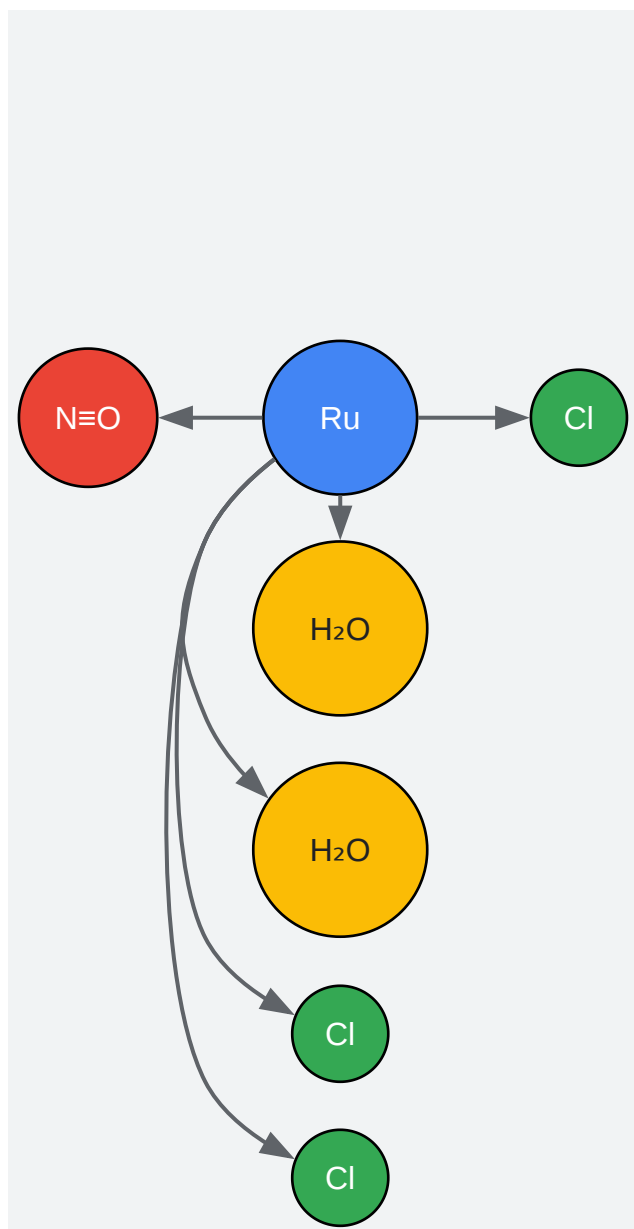
Structural Analysis: From Anions to a Plausible Neutral Core

While a definitive single-crystal X-ray structure of a simple, monomeric $\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$ is not readily found in the literature, its coordination environment can be confidently inferred from closely related and well-characterized anionic species.

X-ray diffraction studies on salts of the pentachloro anion, $[\text{Ru}(\text{NO})\text{Cl}_5]^{2-}$, reveal a slightly distorted octahedral geometry.^{[12][13]} In this structure, the Ru-N-O group is essentially linear, and the Ru-Cl bond trans to the nitrosyl ligand is slightly shorter than the four cis Ru-Cl bonds.^[12] This trans-shortening effect is a common feature, reflecting the strong π -accepting nature of the NO^+ ligand.

Furthermore, studies on the hydrolysis products of these anions, such as in ammonium pentachloroaquaruthenate(III), $(\text{NH}_4)_2[\text{Ru}(\text{H}_2\text{O})\text{Cl}_5]$, confirm that a water molecule can readily occupy one of the coordination sites, again within a distorted octahedral framework.^[12] The structure of $\text{Na}[\text{RuNOCl}_3(\text{H}_2\text{O})\text{OH}] \cdot 2\text{H}_2\text{O}$ also shows an octahedral ruthenium core.^[14]

Synthesizing these observations, the most plausible coordination geometry for the neutral complex $\text{Ru}(\text{NO})\text{Cl}_3$ hydrate involves a six-coordinate, distorted octahedral ruthenium center. The coordination sphere is likely completed by one or two water molecules, leading to a species such as mer,trans- $[\text{Ru}(\text{NO})\text{Cl}_3(\text{H}_2\text{O})_2]$. The meridional arrangement of the three chloride ligands and the trans positioning of the two water molecules is a common isomeric form.



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Caption: Proposed distorted octahedral geometry of $[\text{Ru}(\text{NO})\text{Cl}_3(\text{H}_2\text{O})_2]$.

Experimental Characterization Protocols

The elucidation of a coordination complex's structure is a multi-faceted process. No single technique provides a complete picture; instead, data from several methods are synthesized.

Synthesis of $\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$

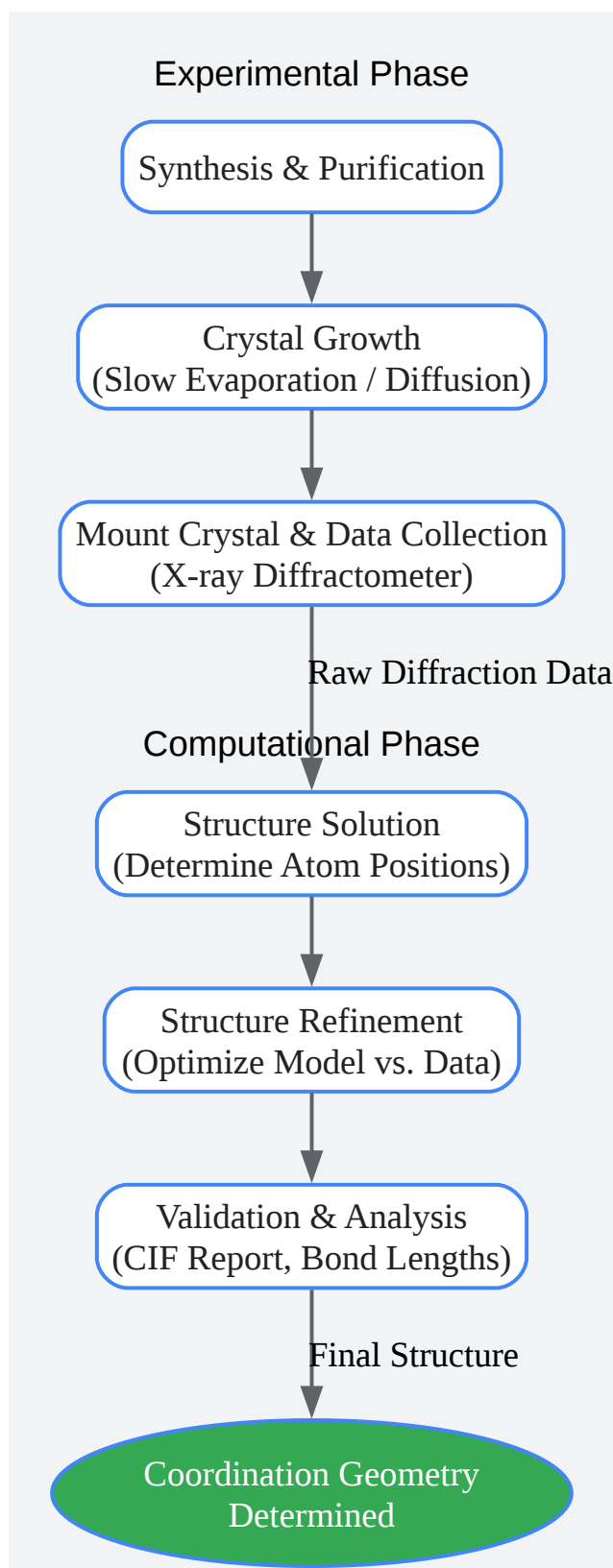
The compound is typically prepared from a common ruthenium starting material, Ruthenium(III) chloride hydrate ($\text{RuCl}_3 \cdot x\text{H}_2\text{O}$).

Methodology:

- **Dissolution:** Dissolve $\text{RuCl}_3 \cdot x\text{H}_2\text{O}$ in a suitable solvent, such as a mixture of ethanol and hydrochloric acid. The acid prevents the formation of ruthenium oxides.[\[3\]](#)
- **Nitrosylation:** Bubble nitric oxide (NO) gas through the solution gently for several hours. Alternatively, chemical sources of NO, like sodium nitrite in acidic solution, can be used.
- **Mechanism:** The Ru(III) center is reduced to Ru(II) by NO, which is itself oxidized to NO^+ and coordinates to the metal. The reaction is visually monitored by a color change.
- **Isolation:** The solvent is removed under reduced pressure (rotoevaporation). The resulting dark brown or reddish-brown solid is washed with a non-polar solvent (e.g., diethyl ether) to remove any organic residues and dried under vacuum.
- **Trustworthiness:** The success of this synthesis relies on maintaining an acidic environment to ensure the desired chloro-complexes are present in solution and to prevent side reactions.
[\[15\]](#) The final product is often hygroscopic and should be stored in a desiccator.[\[16\]](#)

X-ray Crystallography: The Definitive Structural Proof

Single-crystal X-ray diffraction is the gold standard for unambiguously determining the three-dimensional structure of a crystalline compound, providing precise bond lengths, bond angles, and the overall coordination geometry.



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Caption: Conceptual workflow for structure determination by X-ray crystallography.

Protocol Causality:

- **Crystal Growth:** The most critical and often challenging step. Slow solvent evaporation or vapor diffusion of an anti-solvent is employed because rapid precipitation traps impurities and prevents the formation of a well-ordered lattice, which is essential for high-quality diffraction.[\[17\]](#)[\[18\]](#)
- **Data Collection:** Crystals are cooled to cryogenic temperatures (e.g., 100 K) using a nitrogen stream. This is not merely for preservation; it significantly reduces thermal vibrations of the atoms, resulting in sharper diffraction spots and a higher-resolution final structure.
- **Refinement:** This is an iterative process where the atomic model is adjusted to best fit the experimental diffraction data. The final R-factor is a key metric of trustworthiness, indicating the agreement between the calculated and observed structure factors.

Spectroscopic Corroboration

Spectroscopy provides data that complements and validates the crystallographic model, and it is essential for characterizing the compound when suitable crystals cannot be obtained.

Technique	Parameter	Typical Range / Observation	Insight Provided
Infrared (IR)	$\nu(\text{N-O})$ stretch	1850 - 1930 cm^{-1}	A high stretching frequency confirms the linear Ru-N-O bond and the $\{\text{RuNO}\}^6$ (Ru(II)-NO^+) formulation. [11]
Infrared (IR)	$\nu(\text{Ru-NO})$ stretch	570 - 620 cm^{-1}	Provides direct evidence of the Ru-N bond and often shows an inverse correlation with the $\nu(\text{N-O})$ frequency. [11]
UV-Visible	λ_{max}	~400 - 450 nm	Corresponds to metal-to-ligand charge transfer (MLCT) transitions, specifically $d\pi(\text{Ru}) \rightarrow \pi^*(\text{NO})$, which are characteristic of the $\{\text{RuNO}\}^6$ core. [19]

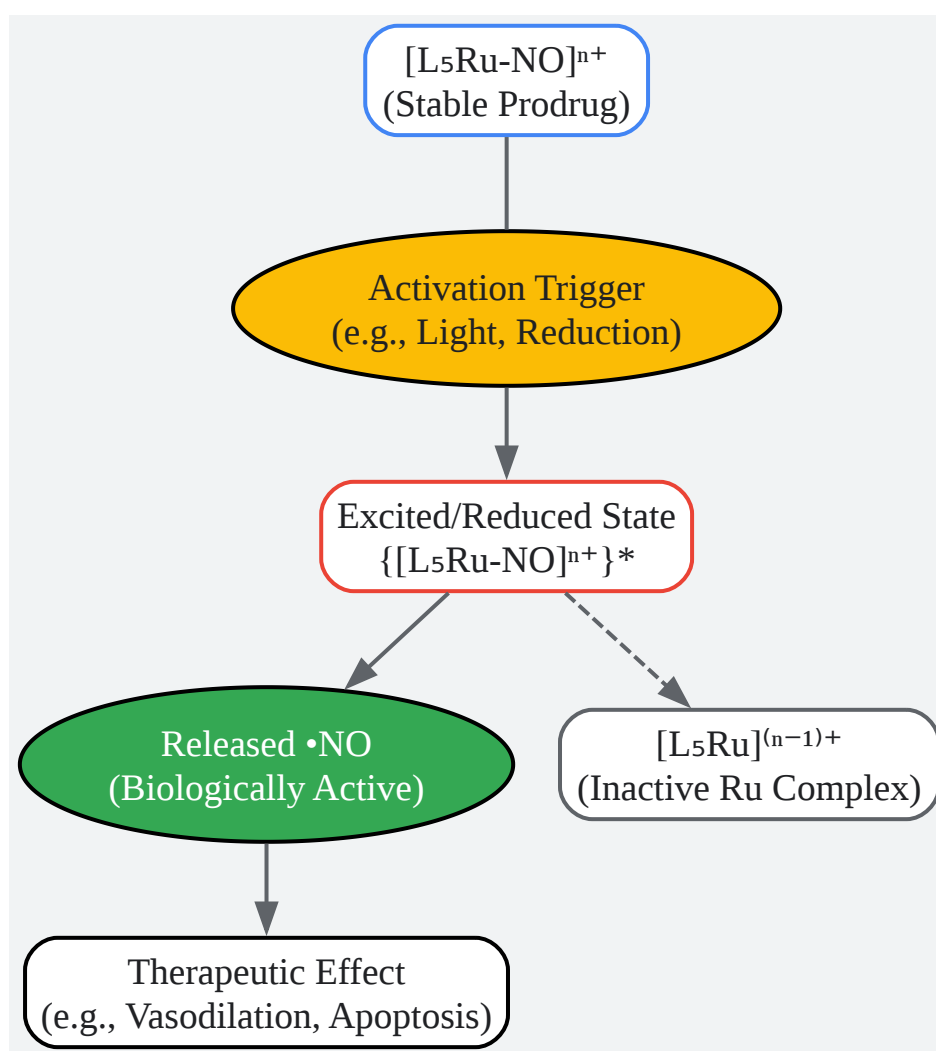
Experimental Rationale:

- **Infrared Spectroscopy:** This is the most direct and accessible method for probing the Ru-NO bond. The position of the $\nu(\text{NO})$ band is highly sensitive to the electron density on the ruthenium center and the nature of the other ligands. More electron-donating co-ligands would lead to more back-bonding into the NO π^* orbital, lowering the $\nu(\text{NO})$ frequency.
- **UV-Visible Spectroscopy:** The electronic absorption spectrum is a fingerprint of the complex's electronic structure. The MLCT bands are crucial because photoexcitation into these bands can trigger the release of NO, a property exploited in photodynamic therapy.[\[6\]](#)

Reactivity and Applications in Drug Development

The coordination geometry of $\text{Ru}(\text{NO})\text{Cl}_3 \cdot x\text{H}_2\text{O}$ is not static; its reactivity is key to its utility. The chloride and aqua ligands are relatively labile and can be substituted by other ligands, making the complex an excellent precursor for a vast library of derivatives.^{[9][10]}

This reactivity is also central to its potential biological action. Once administered, a ruthenium-nitrosyl complex can act as a pro-drug. The relatively inert $\{\text{RuNO}\}$ core ensures stability during transport, but upon reaching a target tissue (e.g., a hypoxic tumor environment), it can be activated.



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Caption: Generalized activation pathway for a Ru-NO complex as a pro-drug.

Mechanistic Insight: The aqua ligands in the coordination sphere can undergo hydrolysis, a process that can be crucial for interaction with biological molecules.^{[20][21]} For example, the aqua ligand can be displaced by a nitrogen atom from a histidine residue in a protein, anchoring the complex to a biological target. The subsequent controlled release of NO can then induce a therapeutic effect, such as vasodilation or cancer cell apoptosis.^{[1][5]}

Conclusion and Future Outlook

The coordination geometry of Ru(NO)Cl₃ hydrate is best described as a distorted octahedron, a structure dictated by the electronic preferences of the central Ru(II) ion in its stable {RuNO}⁶ configuration. While its identity as a versatile chemical precursor is well-established, a deeper understanding of its precise solid-state and solution structures continues to be an area of active research. The synergistic application of X-ray crystallography and various spectroscopic techniques provides the necessary framework for its characterization. For drug development professionals, understanding this fundamental geometry and the inherent reactivity of its ligands is the critical first step in designing next-generation ruthenium-nitrosyl pro-drugs with enhanced efficacy and target specificity. Future work will undoubtedly focus on synthesizing derivatives where the ancillary ligands are tuned to control the rate and mechanism of NO release, paving the way for more sophisticated and effective metallotherapeutics.

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